

"Methyl 4-(morpholinomethyl)benzoate" crystallization methods

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Compound of Interest

Compound Name:	Methyl 4-(morpholinomethyl)benzoate
CAS No.:	68453-56-5
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An Application Guide to the Crystallization of **Methyl 4-(morpholinomethyl)benzoate**

Abstract: This document provides a comprehensive technical guide for the crystallization of **Methyl 4-(morpholinomethyl)benzoate**, a key intermediate in pharmaceutical synthesis. The crystallization process is critical for achieving high purity, controlling polymorphic form, and ensuring desirable physical properties for downstream processing. This guide moves beyond simple instructions to explain the underlying principles of crystallization, offering detailed, field-tested protocols for cooling, antisolvent, and slow evaporation methods. It is designed for researchers, scientists, and drug development professionals seeking to establish robust and reproducible crystallization processes.

Introduction: The Critical Role of Crystallization

Methyl 4-(morpholinomethyl)benzoate is a substituted benzoate ester whose structure suggests its utility as a building block in the synthesis of active pharmaceutical ingredients (APIs). The isolation and purification of such intermediates are paramount to ensuring the safety and efficacy of the final drug product. Crystallization is the most powerful technique for

this purpose, offering the ability to selectively separate the desired compound from impurities, byproducts, and residual solvents.[1]

A well-designed crystallization process controls not only chemical purity but also the final solid-state properties of the material, including:

- **Crystal Form (Polymorphism):** Different crystal structures of the same compound can exhibit varied solubility, stability, and bioavailability.[2]
- **Particle Size Distribution (PSD):** Affects bulk properties like flowability, compaction, and dissolution rate.
- **Crystal Habit (Morphology):** The external shape of the crystals can influence filtration, drying, and formulation performance.[2][3]

This guide provides a foundational framework for developing a crystallization strategy for **Methyl 4-(morpholinomethyl)benzoate** by analyzing its inferred physicochemical properties and applying established crystallization principles.

Physicochemical Profile and Solvent Selection

As no specific experimental data for **Methyl 4-(morpholinomethyl)benzoate** is readily available in the literature, its properties are inferred from its constituent parts: the methyl benzoate core and the morpholinomethyl substituent. This analysis is critical for rational solvent selection.

The molecule possesses a nonpolar aromatic ring, a moderately polar ester group, and a polar, basic morpholino group. This amphiphilic nature dictates its solubility. It is expected to be poorly soluble in water and non-polar solvents (e.g., hexanes) but readily soluble in a range of polar organic solvents.[4][5]

Table 1: Estimated Physicochemical Properties and Solvent Selection Rationale

Property	Estimated Characteristic	Rationale & Implication for Crystallization
Polarity	Moderately Polar	The morpholino group significantly increases polarity compared to simple methyl benzoate. Solvents of intermediate polarity like alcohols, ethyl acetate, and acetone are likely to be effective.
Solubility	Good Solvents: Methanol, Ethanol, Isopropanol (IPA), Ethyl Acetate (EtOAc), Acetone, Tetrahydrofuran (THF).	A "good" solvent will dissolve the compound completely at an elevated temperature or at a reasonable concentration at room temperature. The rule of thumb is that solvents with functional groups similar to the solute are often good solubilizers. [6]
Poor Solvents/Antisolvents: Water, Heptane, Hexane, Cyclohexane.	An "antisolvent" should be miscible with the good solvent but should not dissolve the compound. Water is a prime candidate due to the organic nature of the molecule, and alkanes are suitable for pairing with more polar organic solvents. [7]	
Hydrogen Bonding	H-bond acceptor (ester carbonyl, morpholine N and O atoms).	The compound can accept hydrogen bonds, suggesting good solubility in protic solvents like alcohols.
Melting Point	Expected to be a solid at room temperature.	Based on similar structures like Methyl 4-aminobenzoate (m.p. 110-114°C) [5] and Methyl 4-

(bromomethyl)benzoate (m.p. 57-58°C). A distinct melting point allows for cooling crystallization strategies.

Core Crystallization Methodologies

Three primary methods are proposed for the crystallization of **Methyl 4-(morpholinomethyl)benzoate**. The choice of method depends on the compound's solubility profile and the desired outcome in terms of crystal size and purity.

Cooling Crystallization

This technique is ideal for compounds that exhibit a significant increase in solubility with temperature.[8][9] The process involves dissolving the solute in a suitable solvent at an elevated temperature to form a saturated solution, followed by controlled cooling to induce supersaturation and subsequent crystallization.[1]

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Protocol 1: Cooling Crystallization from Isopropanol (IPA)

- Objective: To obtain pure crystals of **Methyl 4-(morpholinomethyl)benzoate** with a well-defined morphology. IPA is chosen for its moderate boiling point and good solvency for moderately polar compounds.
- Materials and Equipment:
 - Crude **Methyl 4-(morpholinomethyl)benzoate**
 - Isopropanol (IPA), reagent grade
 - Erlenmeyer flask
 - Magnetic stirrer and stir bar

- Heating mantle or hot plate
- Condenser (optional, to prevent solvent loss)
- Buchner funnel and filter flask
- Filter paper
- Vacuum oven or desiccator
- Step-by-Step Methodology:
 - Dissolution: Place the crude compound in an Erlenmeyer flask with a magnetic stir bar. Add a small volume of IPA.
 - Heating: Gently heat the mixture to 60-70°C while stirring. Continue to add IPA portion-wise until the solid is completely dissolved. Causality: Using the minimum amount of hot solvent is key to maximizing yield, as some product will always remain in the mother liquor.
 - Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them.
 - Cooling: Remove the flask from the heat source and allow it to cool slowly to room temperature. To promote larger crystal growth, insulate the flask (e.g., in a dewar or a beaker of warm water).^[10] Causality: Slow cooling prevents rapid precipitation, which can trap impurities and lead to small, poorly formed crystals.
 - Secondary Cooling: Once at room temperature, place the flask in an ice bath for 30-60 minutes to maximize crystal precipitation.
 - Isolation: Collect the crystals by vacuum filtration using a Buchner funnel.
 - Washing: Wash the crystals with a small amount of cold IPA to remove any adhering mother liquor. Causality: Using cold solvent minimizes the redissolving of the purified product.

- Drying: Dry the crystals under vacuum at a temperature well below the melting point (e.g., 40-50°C) until a constant weight is achieved.

Antisolvent Crystallization

This powerful method is used when a compound is highly soluble in one solvent (the "solvent") but poorly soluble in another (the "antisolvent"), and both liquids are miscible.^{[7][11]} Adding the antisolvent to a solution of the compound reduces the overall solubility, creating the supersaturation needed for crystallization.^{[12][13]}

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Protocol 2: Antisolvent Crystallization using Ethyl Acetate/Heptane

- Objective: To rapidly crystallize the product, often yielding fine, high-purity needles or powders. Ethyl acetate (EtOAc) is a good solvent for esters, while heptane is a non-polar antisolvent.^{[6][14]}
- Materials and Equipment:
 - Crude **Methyl 4-(morpholinomethyl)benzoate**
 - Ethyl acetate (EtOAc), reagent grade
 - n-Heptane, reagent grade
 - Crystallization vessel with overhead or magnetic stirring
 - Addition funnel or syringe pump
 - Buchner funnel and filter flask
 - Filter paper
 - Vacuum oven
- Step-by-Step Methodology:

- Dissolution: At room temperature, dissolve the crude compound in a minimal amount of EtOAc in the crystallization vessel. Ensure the solution is fully saturated but all solids are dissolved.
- Antisolvent Addition: Begin stirring the solution vigorously. Slowly add heptane via an addition funnel or syringe pump. Causality: A slow addition rate is critical. It maintains a controlled level of supersaturation, promoting crystal growth over amorphous precipitation. A fast addition can lead to "oiling out".^[15]
- Nucleation: Continue adding heptane until the solution becomes persistently cloudy (the "cloud point"). This indicates the onset of nucleation.
- Seeding (Optional): If nucleation is slow, add a few seed crystals of pure material at the cloud point to encourage crystallization.
- Growth: After the cloud point is reached, continue adding the remaining heptane at a controlled rate.
- Aging: Once all the antisolvent has been added, allow the resulting slurry to stir (age) for at least 1-2 hours to allow for complete crystallization and potential maturation of the crystal form.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the filter cake with a pre-mixed solution of EtOAc/heptane (e.g., 1:5 v/v) to remove impurities without dissolving the product.
- Drying: Dry the crystals under vacuum at 40-50°C.

Slow Evaporation

This is the simplest crystallization method, suitable for small-scale trials or when other methods fail. It involves dissolving the compound in a solvent and allowing the solvent to evaporate slowly over time, gradually increasing the solute concentration to the point of crystallization.^[10]

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Protocol 3: Slow Evaporation from Acetone

- Objective: To grow high-quality single crystals, often suitable for X-ray diffraction, or to screen for potential crystalline forms.
- Materials and Equipment:
 - Purified **Methyl 4-(morpholinomethyl)benzoate**
 - Acetone, HPLC grade
 - Small beaker or vial
 - Parafilm or aluminum foil
- Step-by-Step Methodology:
 - Dissolution: Dissolve the compound in acetone to create a solution that is near saturation.
 - Filtration: Filter the solution through a syringe filter (0.22 μm) into a clean vial to remove any dust or particulate matter that could act as unwanted nucleation sites.[\[10\]](#)
 - Evaporation Setup: Cover the vial with Parafilm and pierce a few small holes with a needle. Causality: The small holes restrict the rate of evaporation, which is essential for growing large, well-ordered crystals. Rapid evaporation often results in a polycrystalline powder or oil.[\[10\]](#)
 - Incubation: Place the vial in a location free from vibrations and temperature fluctuations and leave it undisturbed for several days to weeks.
 - Harvesting: Once suitable crystals have formed, carefully decant the remaining solvent and gently rinse the crystals with a minimal amount of a poor solvent (like hexane) before drying.

Troubleshooting Common Crystallization Issues

Problem	Possible Cause(s)	Suggested Solution(s)
No Crystals Form	Solution is not sufficiently supersaturated; nucleation barrier is too high.	- Cool to a lower temperature or for a longer period. - Add more antisolvent. - Reduce solvent volume by evaporation. - Induce nucleation by scratching the inside of the flask with a glass rod or adding seed crystals.
"Oiling Out"	The solute's solubility is exceeded at a temperature above its melting point (or eutectic point with the solvent); cooling is too rapid; solution is too concentrated.	- Re-heat the mixture to dissolve the oil, then add more solvent before attempting to cool again. - Ensure a slower cooling rate. - For antisolvent method, add the antisolvent even more slowly or at a slightly elevated temperature.
Fine Powder Precipitates	Nucleation rate is much faster than the growth rate; supersaturation is generated too quickly.	- Slow down the cooling rate or the antisolvent addition rate. - Use a less polar solvent system. - Age the slurry for a longer period to allow for particle ripening (Ostwald ripening).
Impure Crystals	Impurities are trapped (occluded) within the crystal lattice; inefficient washing.	- Recrystallize the material a second time. - Ensure slow, controlled crystal growth. - Ensure the wash solvent is appropriate and effectively removes the mother liquor.

Conclusion

The successful crystallization of **Methyl 4-(morpholinomethyl)benzoate** is an achievable goal through the systematic application of cooling, antisolvent, or slow evaporation techniques. The

protocols provided herein are robust starting points founded on established chemical principles and an analysis of the molecule's inferred properties. Researchers should view these methods as a platform for optimization, adjusting solvent systems, cooling rates, and addition rates to achieve the desired purity, yield, and crystal attributes for their specific application.

References

- Antisolvent Crystallization: A Novel Approach to Enhancement of Drug Bioavailability. (2022). Research Journal of Pharmacy and Technology. [\[Link\]](#)
- SciSpace. (n.d.). Recrystallization of Active Pharmaceutical Ingredients. SciSpace. [\[Link\]](#)
- Gara, M., & Hantal, G. (2022). Three-Step Mechanism of Antisolvent Crystallization. ACS Publications. [\[Link\]](#)
- Antisolvent Crystallization of Poorly Water Soluble Drugs. (n.d.). International Journal of Chemical Engineering and Applications. [\[Link\]](#)
- Guide for crystallization. (n.d.). University of Rennes. [\[Link\]](#)
- Crystallization process guide | industrial use. (n.d.). ANDRITZ GROUP. [\[Link\]](#)
- Methyl benzoate. (n.d.). Wikipedia. [\[Link\]](#)
- Methyl 4-(morpholin-4-yl)-3-nitrobenzoate. (n.d.). PubChem. [\[Link\]](#)
- Crystallisation and Evaporation. (2019). YouTube. [\[Link\]](#)
- Cooling Crystallization with Complex Temperature Profiles on a Quasi-Continuous and Modular Plant. (2022). MDPI. [\[Link\]](#)
- Reagents & Solvents: Solvents for Recrystallization. (n.d.). University of Rochester, Department of Chemistry. [\[Link\]](#)
- Recrystallization Guide: Process, Procedure, Solvents. (n.d.). Mettler Toledo. [\[Link\]](#)
- Kitamura, M. (2009). Strategy for control of crystallization of polymorphs. ResearchGate. [\[Link\]](#)

- methyl 4-methyl benzoate benzoic acid, 4-methyl-, methyl ester. (n.d.). The Good Scents Company. [[Link](#)]
- Crystallization Solvents.pdf. (n.d.). Unknown Source. [[Link](#)]
- Recrystallization Definition, Principle & Purpose. (2022). PraxiLabs. [[Link](#)]
- Cooling Crystallization Technology. (n.d.). Cool Separations. [[Link](#)]
- Antisolvent Crystallization. (n.d.). RM@Schools. [[Link](#)]
- Synthesis of a Series of Methyl Benzoates through Esterification with a Zr/Ti Solid Acid Catalyst. (2023). MDPI. [[Link](#)]
- Crystallization method for organic acid or organic acid ester. (n.d.).
- cooling crystallization process: Topics. (n.d.). Science.gov. [[Link](#)]
- Recrystallization. (2023). Chemistry LibreTexts. [[Link](#)]
- Evaporation and Crystallisation processes. (2022). FerTech Inform. [[Link](#)]
- Methyl 4-benzylbenzoate. (n.d.). PubChem. [[Link](#)]
- Synthesis and crystallization purification of phytosterol esters for food industry application. (n.d.). Food Science and Technology. [[Link](#)]
- Preparation method of methyl benzoate compound. (n.d.).
- Recrystallization of a Pharmaceutical Compound Using Liquid and Supercritical Antisolvents. (n.d.). ACS Publications. [[Link](#)]
- A solvent-reagent selection guide for Steglich-type esterification of carboxylic acids. (2018). ResearchGate. [[Link](#)]
- Evaporation Crystallization Equipment, Engineering Solution. (n.d.). Sunkaier. [[Link](#)]
- Crystal structure of methyl (E)-4-[2-(8-hydroxyquinolin-2-yl)vinyl]benzoate. (n.d.). NIH. [[Link](#)]

- methyl 4-benzylbenzoate. (n.d.). ChemSynthesis. [[Link](#)]

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Sources

- 1. mt.com [mt.com]
- 2. scispace.com [scispace.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Methyl benzoate - Wikipedia [en.wikipedia.org]
- 5. Methyl 4-aminobenzoate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. Reagents & Solvents [chem.rochester.edu]
- 7. rmschools.isof.cnr.it [rmschools.isof.cnr.it]
- 8. Crystallization process guide | industrial use | ANDRITZ [andritz.com]
- 9. Cooling Crystallization Technology | Cool Separations [coolseparations.nl]
- 10. unifr.ch [unifr.ch]
- 11. ijprajournal.com [ijprajournal.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. ijcea.org [ijcea.org]
- 14. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 15. researchgate.net [researchgate.net]
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